

Stability of enterobactin in different solvents and pH conditions

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Compound of Interest

Compound Name: *Enterobactin*

Cat. No.: *B1671361*

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Technical Support Center: Enterobactin Stability

Welcome to the technical support center for **enterobactin**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability of **enterobactin** in different solvents and under various pH conditions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for enterobactin?

A1: Proper storage is crucial to maintain the integrity of **enterobactin**. For solid **enterobactin**, storage at -20°C in a sealed container is recommended, under which conditions it is stable for at least 2 years. Once in solution, it is best to aliquot and store at -80°C for up to 6 months or at -20°C for up to 1 month to avoid degradation from repeated freeze-thaw cycles[1][2].

Q2: In which solvents is enterobactin soluble?

A2: **Enterobactin** is soluble in several organic solvents. It is reported to be soluble in DMSO and a 9:1 mixture of acetonitrile and water at a concentration of 10 mg/ml. It is also soluble in methanol[3]. To enhance solubility, gentle warming to 37°C and sonication can be employed[2].

Q3: How does pH affect the stability of enterobactin and its iron complex?

A3: The stability of both free **enterobactin** and its ferric complex (Fe-Ent) is highly dependent on pH. The iron-releasing mechanism of the Fe-Ent complex is influenced by acidic conditions. At a low pH, the catecholate groups of the complex become protonated, leading to a less stable "salicylate-type" metal bonding, which facilitates iron release[4][5]. The reduction potential of the Fe-Ent complex is also pH-dependent, varying from -0.57 V at pH 6 to -0.79 V at pH 7.4[6]. Above pH 7, the ferric **enterobactin** complex is stable, but increasing the pH further can lead to the formation of iron hydroxide, causing the disappearance of the characteristic charge-transfer band in its spectrum[5].

Q4: What are the common degradation products of enterobactin?

A4: **Enterobactin** can undergo hydrolysis, breaking its cyclic trilactone structure. This degradation results in linear forms of the molecule. The ultimate degradation product is the monomer 2,3-dihydroxybenzoyl-L-serine (DHBS)[6][7]. Intermediate degradation products include the linear dimer and trimer of DHBS[8][9]. In bacterial cells, this breakdown is catalyzed by the ferric **enterobactin** esterase (Fes) to release iron[10].

Q5: How can I detect and quantify enterobactin and its degradation products?

A5: Reversed-phase high-performance liquid chromatography (RP-HPLC) is a common and effective method for separating and quantifying **enterobactin** and its degradation products, such as the DHBS monomer, dimer, and trimer[8][11]. A colorimetric method known as the Arnow assay can be used to quantify catechol siderophores like **enterobactin** by measuring absorbance at 510 nm after a series of chemical reactions[12][13].

Troubleshooting Guides

Problem 1: Low or no biological activity of enterobactin in my assay.

Possible Cause	Troubleshooting Step
Degraded enterobactin stock	Verify the storage conditions and age of your enterobactin. If stored improperly or for too long, obtain a fresh supply. Prepare fresh stock solutions and avoid repeated freeze-thaw cycles by storing in aliquots[1][2].
Inappropriate solvent	Ensure the solvent used to dissolve enterobactin is compatible with your experimental system and does not interfere with the assay. Solvents like DMSO or methanol are commonly used[3].
Incorrect pH of the medium	The activity of enterobactin is pH-dependent. Check and adjust the pH of your experimental medium to be within the optimal range for enterobactin activity, typically around neutral pH for iron chelation[6].
Presence of interfering substances	Components in your medium, such as serum albumin, can bind to enterobactin and inhibit its activity[14]. Consider using a minimal or defined medium for your experiments.

Problem 2: Precipitate formation when preparing enterobactin solutions.

Possible Cause	Troubleshooting Step
Low solubility	Enterobactin may not be fully dissolved. Gently warm the solution to 37°C and use an ultrasonic bath to aid dissolution[2].
Incorrect solvent	Ensure you are using a recommended solvent such as DMSO or acetonitrile:water (9:1).
Supersaturation	The concentration of enterobactin may be too high for the chosen solvent. Try preparing a more dilute stock solution.

Problem 3: Inconsistent results in iron uptake experiments.

Possible Cause	Troubleshooting Step
Variability in iron availability	Ensure the iron content in your growth medium is consistent and low enough to induce the expression of enterobactin uptake systems by the bacteria[15]. Supplementing with an iron chelator like 2,2'-bipyridine can help create iron-limiting conditions.
pH fluctuations	Monitor and control the pH of the culture medium, as changes can affect both the stability of the Fe-Ent complex and the expression of bacterial iron transport proteins[6].
Contamination of enterobactin stock	Filter-sterilize your enterobactin stock solution before use to remove any potential microbial contamination.

Data Presentation

Table 1: Recommended Storage Conditions for Enterobactin

Form	Temperature	Duration	Notes
Solid	-20°C	At least 2 years	Keep container sealed.
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles[1][2].
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles[1][2].

Table 2: Solubility of Enterobactin

Solvent	Concentration	Reference
DMSO	10 mg/mL	
Acetonitrile:Water (9:1)	10 mg/mL	
Methanol	Soluble	[3]

Experimental Protocols

Protocol 1: Extraction of Enterobactin from Bacterial Culture

This protocol is adapted from methods used for the partial purification of **enterobactin** from bacterial supernatants[12].

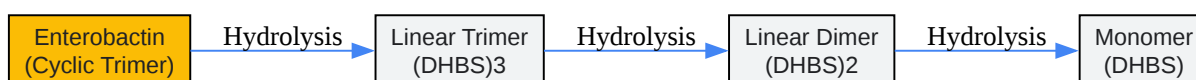
- **Culture Growth:** Grow a suitable bacterial strain (e.g., *E. coli*) in an iron-deficient medium (e.g., M9 medium) for approximately 20 hours at 37°C to induce siderophore production.
- **Supernatant Collection:** Centrifuge the culture to pellet the cells and collect the cell-free supernatant.
- **Acidification:** Acidify the supernatant to a pH of 2 using a strong acid like 5 N HCl. This step prepares the **enterobactin** for solvent extraction.
- **Solvent Extraction:** Add an equal volume of ethyl acetate to the acidified supernatant.
- **Mixing:** Stir the mixture vigorously with a magnetic stirrer for at least 30 minutes to allow the **enterobactin** to partition into the ethyl acetate phase.
- **Phase Separation:** Separate the ethyl acetate layer containing the **enterobactin** from the aqueous layer.
- **Evaporation:** Evaporate the ethyl acetate to obtain the extracted **enterobactin**. The extract can then be further purified if necessary.

Protocol 2: Quantification of Catechol Siderophores using the Arnow Assay

This protocol is based on the colorimetric method described by Arnow (1937)[12][13].

- Sample Preparation: Prepare 1 mL of your sample containing the catechol siderophore (e.g., culture supernatant or purified extract).
- Reagent Addition:
 - Add 1 mL of 0.5 N HCl.
 - Add 1 mL of nitrite-molybdate reagent (1g sodium nitrite and 1g sodium molybdate dissolved in 10 mL of water).
 - Add 1 mL of 1 N NaOH.
 - Add 1 mL of distilled water.
- Measurement: Measure the absorbance of the resulting solution at 510 nm using a spectrophotometer.
- Quantification: Determine the concentration of catechol siderophores by comparing the absorbance to a standard curve prepared using known concentrations of 2,3-dihydroxybenzoic acid (DHBA).

Visualizations



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Caption: Hydrolytic degradation pathway of **enterobactin**.

Caption: Workflow for testing **enterobactin** stability.

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